

An In-depth Technical Guide to Hydrogenated m-Xylylene Diisocyanate (H6XDI)

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Compound of Interest

Compound Name: 1,3-
Bis(isocyanatomethyl)cyclohexane

Cat. No.: B1196688

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Introduction

Hydrogenated m-xylylene diisocyanate (H6XDI), also known as **1,3-bis(isocyanatomethyl)cyclohexane**, is a cycloaliphatic diisocyanate that is gaining significant attention in the field of polymer chemistry, particularly for the synthesis of high-performance polyurethanes (PUs). Its unique chemical structure, characterized by a cyclohexane ring, imparts a range of desirable properties to the resulting polymers, including excellent light and UV stability, superior mechanical properties, and enhanced thermal and hydrolytic stability compared to polyurethanes based on aromatic isocyanates.^[1] These attributes make H6XDI-based polyurethanes highly suitable for a variety of demanding applications, including durable coatings, elastomers, and potentially, biomedical devices. This technical guide provides a comprehensive overview of the core properties of H6XDI, detailed experimental protocols for the synthesis and characterization of H6XDI-based polyurethanes, and a discussion of their potential relevance in biomedical applications.

Core Properties of Hydrogenated m-Xylylene Diisocyanate (H6XDI)

The properties of H6XDI are central to its performance as a monomer in polyurethane synthesis. A summary of its key physical and chemical properties is presented in the table

below. It is important to note that H6XDI is a mixture of cis and trans isomers, and the ratio of these isomers can influence the properties of the final polymer.[2]

Table 1: Physical and Chemical Properties of Hydrogenated m-Xylylene Diisocyanate (H6XDI)

Property	Value	Reference
Chemical Name	1,3-Bis(isocyanatomethyl)cyclohexane	[1][3]
Synonyms	Hydrogenated m-xylylene diisocyanate, H6XDI	[1][3]
CAS Number	38661-72-2	[1][3]
Molecular Formula	C10H14N2O2	[1][4]
Molecular Weight	194.23 g/mol	[1][4]
Appearance	Colorless to pale yellow, clear liquid	[4]
Purity	>99%	[3]
NCO Content	~43.3%	[4]
Density	~1.14 g/cm ³	[1]
Boiling Point	294.4 °C at 760 mmHg	[1]
Flash Point	>110 °C (>230 °F)	[1]
Viscosity @ 25°C	5.8 mPa·s	[4]
Vapor Pressure	0.4 mm Hg (98 °C)	[1]
Refractive Index	n _{20/D} 1.485 (lit.)	[1]
Solubility	Soluble in organic solvents, reacts with water.	

Synthesis of Polyurethanes using H6XDI

H6XDI is a key building block for synthesizing high-performance polyurethane elastomers.[2] These materials offer advantages over conventional polyurethanes in terms of light stability, hydrolysis resistance, and thermal stability.[2] The synthesis is typically a polyaddition reaction involving a diisocyanate (H6XDI), a polyol, and a chain extender.

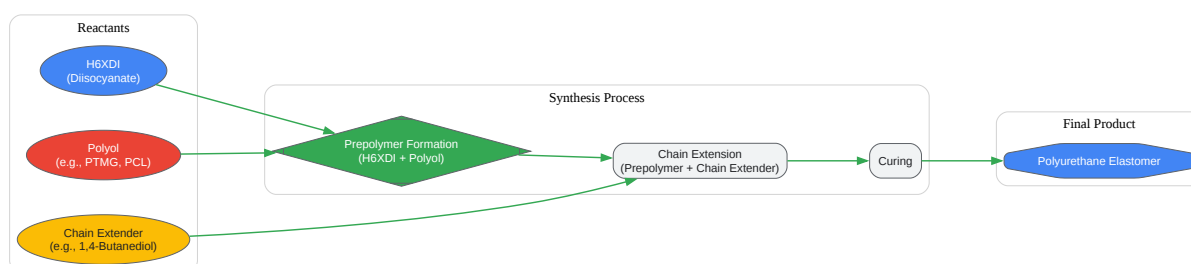
Chemical Structure of H6XDI

The chemical structure of H6XDI, with the isocyanate groups attached to a cyclohexane ring, is fundamental to the unique properties of the resulting polyurethanes.

Caption: Chemical structure of **1,3-Bis(isocyanatomethyl)cyclohexane** (H6XDI).

Polyurethane Synthesis Workflow

The synthesis of polyurethanes from H6XDI typically follows a two-step prepolymer method. This process allows for better control over the polymer structure and properties.



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